

An In-depth Technical Guide to 6-Methoxyquinolin-5-amine

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Compound of Interest

Compound Name: 6-Methoxyquinolin-5-amine

Cat. No.: B1297789

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CAS Number: 50358-38-8

This technical guide provides a comprehensive overview of **6-Methoxyquinolin-5-amine**, including its chemical properties, a proposed synthetic route, and its potential biological significance based on the activities of structurally related compounds. This document is intended for researchers, scientists, and professionals in the field of drug development.

Core Compound Properties

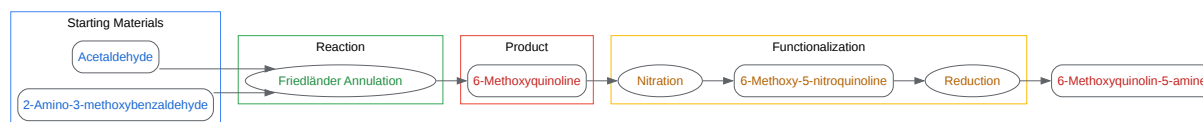
While detailed experimental data for **6-Methoxyquinolin-5-amine** is limited in publicly available literature, the following properties have been identified.

Property	Value	Source
CAS Number	50358-38-8	Internal Search
Molecular Formula	C ₁₀ H ₁₀ N ₂ O	Internal Search
Molecular Weight	174.20 g/mol	Internal Search
Melting Point	154-156 °C	Internal Search

Proposed Synthesis Pathway

A specific, experimentally validated synthesis for **6-Methoxyquinolin-5-amine** is not readily available in the literature. However, a plausible synthetic route can be proposed based on

established methods for the synthesis of substituted quinolines, such as the Skraup synthesis or the Friedländer annulation. The following diagram illustrates a hypothetical synthetic workflow.



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Caption: A proposed synthetic workflow for **6-Methoxyquinolin-5-amine**.

Note: This proposed pathway is illustrative and would require experimental optimization and validation.

Spectroscopic Data

Detailed experimental spectroscopic data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **6-Methoxyquinolin-5-amine** is not currently available in peer-reviewed literature. Researchers interested in this compound would need to perform their own analytical characterization.

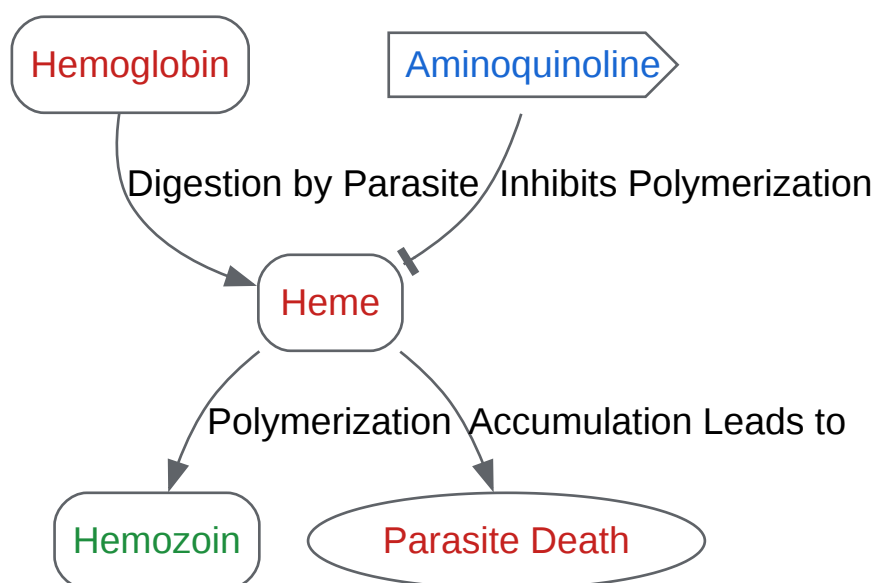
Potential Biological Significance and Signaling Pathways

While the specific biological activity of **6-Methoxyquinolin-5-amine** has not been extensively studied, the aminoquinoline scaffold is a well-known pharmacophore with a broad range of biological activities.^[1] Notably, aminoquinoline derivatives are the basis for several important antimalarial drugs.^{[2][3]}

The primary mechanism of action for many aminoquinoline-based antimalarials, such as chloroquine, is the inhibition of hemozoin biocrystallization in the malaria parasite, *Plasmodium*

falciparum.[2] The parasite digests hemoglobin in the host's red blood cells, releasing toxic heme. To protect itself, the parasite polymerizes heme into an insoluble, non-toxic crystal called hemozoin. Aminoquinolines are thought to interfere with this polymerization process, leading to the accumulation of toxic heme and subsequent parasite death.[2]

Given its structure, it is plausible that **6-Methoxyquinolin-5-amine** could exhibit similar antimalarial properties. The following diagram illustrates the generalized mechanism of action for aminoquinoline antimalarials.



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Caption: Generalized mechanism of action for aminoquinoline antimalarials.

Further research would be necessary to determine if **6-Methoxyquinolin-5-amine** possesses antimalarial activity and to elucidate its specific mechanism of action. Other potential biological activities of aminoquinolines include antimicrobial and anticancer effects.[1]

Experimental Protocols

Due to the lack of specific literature on **6-Methoxyquinolin-5-amine**, detailed experimental protocols for its use are not available. Researchers would need to develop and validate their own protocols based on the intended application and by referencing methodologies used for structurally similar compounds.

Conclusion

6-Methoxyquinolin-5-amine is a chemical compound with a confirmed structure and basic physical properties. While in-depth experimental data is scarce, its aminoquinoline core suggests potential for biological activity, particularly in the area of antimalarial research. The proposed synthetic pathway and the discussion of potential biological significance provide a foundation for future investigation into this molecule. Further experimental work is required to fully characterize its properties, develop efficient synthetic methods, and explore its therapeutic potential.

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References

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